

# Comprehensive Safety and Handling Guide for N-butyryl-L-Homoserine lactone-d5

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## Compound of Interest

Compound Name: *N-butyryl-L-Homoserine lactone-d5*

Cat. No.: B10767133

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This guide provides essential safety protocols and logistical plans for researchers, scientists, and drug development professionals handling **N-butyryl-L-Homoserine lactone-d5**. Given the conflicting safety information between the deuterated and non-deuterated forms of this compound, a precautionary approach is strongly advised. The following procedures are based on the potential hazards associated with the non-deuterated analogue, ensuring a high standard of laboratory safety.

## Hazard Assessment and Precautionary Principle

While the Safety Data Sheet (SDS) for **N-butyryl-L-Homoserine lactone-d5** may not classify it as a hazardous substance, the non-deuterated form, N-butyryl-L-Homoserine lactone, is categorized as hazardous.[1] It is prudent to handle the deuterated compound with the same level of caution. The primary hazards associated with the non-deuterated form include:

- Acute Oral Toxicity: Harmful if swallowed.[1][2]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2]

This material should be considered hazardous until further information becomes available.<sup>[3]</sup>

Do not ingest, inhale, or allow contact with eyes, skin, or clothing.<sup>[3]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data for **N-butyryl-L-Homoserine lactone-d5**.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>8</sub> D <sub>5</sub> NO <sub>3</sub>	<sup>[3]</sup>
Molecular Weight	176.2 g/mol	<sup>[3]</sup>
Appearance	Crystalline solid	<sup>[4]</sup>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )	<sup>[3]</sup>
Storage Temperature	-20°C	<sup>[3]</sup>
Stability	≥ 4 years at -20°C	<sup>[3]</sup>
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL PBS (pH 7.2): 10 mg/mL	<sup>[3]</sup>

## Operational Plan: Handling and Use

A systematic approach is crucial for safely handling **N-butyryl-L-Homoserine lactone-d5**, from preparation to disposal.

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound to prevent exposure.

Protection Type	PPE Specification	Citations
Eye Protection	Chemical safety goggles or glasses with side shields.	
Hand Protection	Chemically resistant gloves (e.g., nitrile).	
Body Protection	Laboratory coat.	[2]

## Step-by-Step Handling Protocol

### a. Preparation and Weighing:

- Ventilation: Always handle the solid compound and its solutions inside a certified chemical fume hood to avoid inhalation of dust or aerosols.[2]
- Pre-Handling Check: Before use, visually inspect the container for any damage or leaks.
- Weighing: Carefully weigh the required amount of the crystalline solid on a calibrated analytical balance within the fume hood. Use appropriate weighing paper or a container. Avoid creating dust.

### b. Reconstitution and Solution Preparation:

- Solvent Selection: Choose an appropriate solvent based on experimental needs. **N-butyl-L-Homoserine lactone-d5** is soluble in organic solvents such as DMSO and DMF.[3]
- Dissolving: Add the solvent to the weighed solid. For stock solutions, it is recommended to purge the solvent with an inert gas before use.[3]
- Aqueous Solutions: For experiments requiring aqueous solutions, further dilutions from a stock solution should be made. Direct dissolution in aqueous buffers like PBS (pH 7.2) is also possible.[3] Note that aqueous solutions are not recommended for storage for more than one day.[3]

## Emergency Procedures

Immediate and appropriate action is critical in the event of exposure or a spill.

Incident Type	Immediate Action	Citations
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.	[2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.	[2]
Inhalation	Move the individual to fresh air and keep them in a position comfortable for breathing. If symptoms persist, seek medical attention.	[2]
Ingestion	If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.	[2]
Spill	Evacuate the area. Wear full PPE. For small spills, absorb the material with an inert, non-combustible absorbent (e.g., vermiculite, sand). Collect the waste in a sealed container for disposal. Prevent the spill from entering drains.	[2]

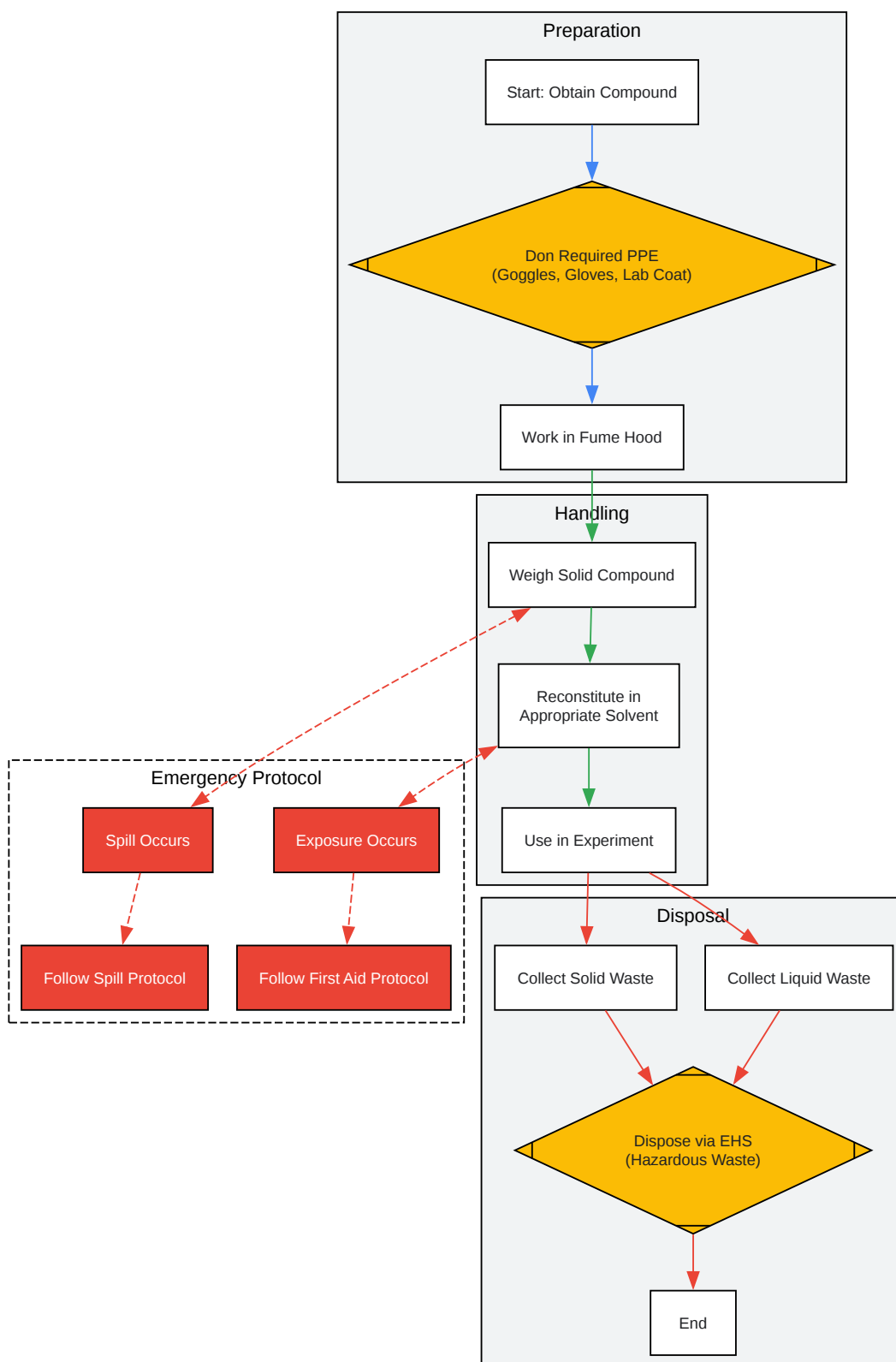
## Disposal Plan

Proper disposal is essential to ensure laboratory and environmental safety. Do not dispose of this chemical as household waste.

- Solid Waste: Unused solid **N-butyryl-L-Homoserine lactone-d5** and any materials contaminated with the solid (e.g., weighing paper, gloves) should be collected in a clearly labeled, sealed container for hazardous chemical waste.
- Liquid Waste: Solutions containing **N-butyryl-L-Homoserine lactone-d5** should be collected in a designated, labeled hazardous waste container. Do not mix with other waste streams unless compatible.
- Disposal Compliance: All waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.

## Workflow Visualization

The following diagram illustrates the standard operating procedure for safely handling and disposing of **N-butyryl-L-Homoserine lactone-d5**.



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Caption: Workflow for Safe Handling and Disposal of **N-butyryl-L-Homoserine lactone-d5**.

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